

Handling and storage procedures for butyl propionate in the lab

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Compound of Interest

Compound Name: Butyl propionate

Cat. No.: B165908

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Application Notes and Protocols for Butyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **butyl propionate** in a laboratory setting. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of experimental procedures.

Quantitative Data

The following tables summarize the key physical, chemical, and safety properties of **butyl propionate**.

Table 1: Physical and Chemical Properties of **Butyl Propionate**

Property	Value	References
Molecular Formula	C ₇ H ₁₄ O ₂	[1][2]
Molar Mass	130.187 g/mol	[1]
Appearance	Colorless liquid	[1][3]
Odor	Apple-like, fruity	[1][2]
Boiling Point	146.8 °C (296.2 °F)	[1]
Melting Point	-89 °C (-128 °F)	[1]
Flash Point	32 °C (90 °F) to 38.3 °C (101.0 °F)	[1][4]
Density	0.8754 g/cm ³	[1]
Vapor Density	4.5 (air = 1)	[1][2]
Vapor Pressure	0.589 kPa (at 20 °C)	[1]
Solubility in Water	1.5 mg/mL at 20 °C (poor)	[1]
Autoignition Temperature	425 °C (797 °F)	[1]

Table 2: Safety and Handling Information for **Butyl Propionate**

Parameter	Recommendation	References
GHS Pictograms	GHS02: Flammable	[5]
GHS Signal Word	Warning	[4][5]
Hazard Statements	H226: Flammable liquid and vapor.	[5]
Personal Protective Equipment (PPE)	Safety glasses with side shields or goggles, chemical-resistant gloves (tested to EN 374), protective clothing.	[4][5][6]
Incompatible Materials	Strong oxidizing acids, strong bases, mineral acids, alkali metals (e.g., lithium, sodium, potassium).	[1][7][8][9]
Storage Conditions	Store in a tightly sealed container in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources. Protect from sunlight.	[4][5][10]
Fire Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), water spray, or alcohol-resistant foam.	[11][12]
Disposal	Dispose of as hazardous waste in accordance with local, regional, and national regulations. May be incinerated in a chemical incinerator with an afterburner and scrubber.	[4][9][13]

Experimental Protocols

General Handling and Storage Protocol

This protocol outlines the standard procedures for the safe handling and storage of **butyl propionate** in a laboratory environment.

Materials:

- **Butyl propionate**
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile, neoprene)
- Lab coat
- Fume hood
- Tightly sealed, properly labeled storage containers
- Spill kit (absorbent material, such as dry clay, sand, or commercial sorbents)[4]

Procedure:

- **Personal Protective Equipment (PPE):** Before handling **butyl propionate**, ensure all required PPE is worn correctly. This includes safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[4][5]
- **Ventilation:** All handling of **butyl propionate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors.[5][8]
- **Avoiding Ignition Sources:** **Butyl propionate** is a flammable liquid.[1][5] Keep it away from all sources of ignition, including open flames, hot surfaces, sparks, and static discharge.[5][8][14] "No smoking" policies must be strictly enforced in areas where it is handled and stored.[5][8]
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can be an ignition source, ground and bond containers and receiving equipment during transfer.[4][5] Use non-sparking tools when opening or handling containers.[5][14]

- Dispensing: When transferring **butyl propionate**, do so slowly and carefully to avoid splashing. Use appropriate dispensing equipment.
- Storage:
 - Store **butyl propionate** in a tightly closed, properly labeled container.[\[5\]](#)[\[10\]](#)
 - The storage area must be cool, dry, and well-ventilated.[\[5\]](#)[\[10\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)[\[7\]](#)
 - Protect containers from direct sunlight.[\[5\]](#)
- Spill Response:
 - In the event of a small spill, eliminate all ignition sources from the immediate area.[\[4\]](#)[\[11\]](#)
 - Absorb the spill with an inert, non-combustible material such as dry clay, sand, or a commercial sorbent.[\[4\]](#)[\[11\]](#)
 - Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal as hazardous waste.[\[4\]](#)[\[11\]](#)
 - For large spills, evacuate the area and follow emergency procedures.[\[11\]](#)
- Disposal: Dispose of unused **butyl propionate** and contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations.[\[4\]](#)[\[9\]](#)[\[13\]](#) Do not pour down the drain.[\[4\]](#)

Protocol for Use as a Solvent in a Non-Reactive Application

This protocol describes a general procedure for using **butyl propionate** as a solvent for a non-reactive compound.

Materials:

- **Butyl propionate**
- Compound to be dissolved
- Glassware (e.g., beaker, flask)
- Stir plate and stir bar
- Appropriate PPE (as listed in 2.1)
- Fume hood

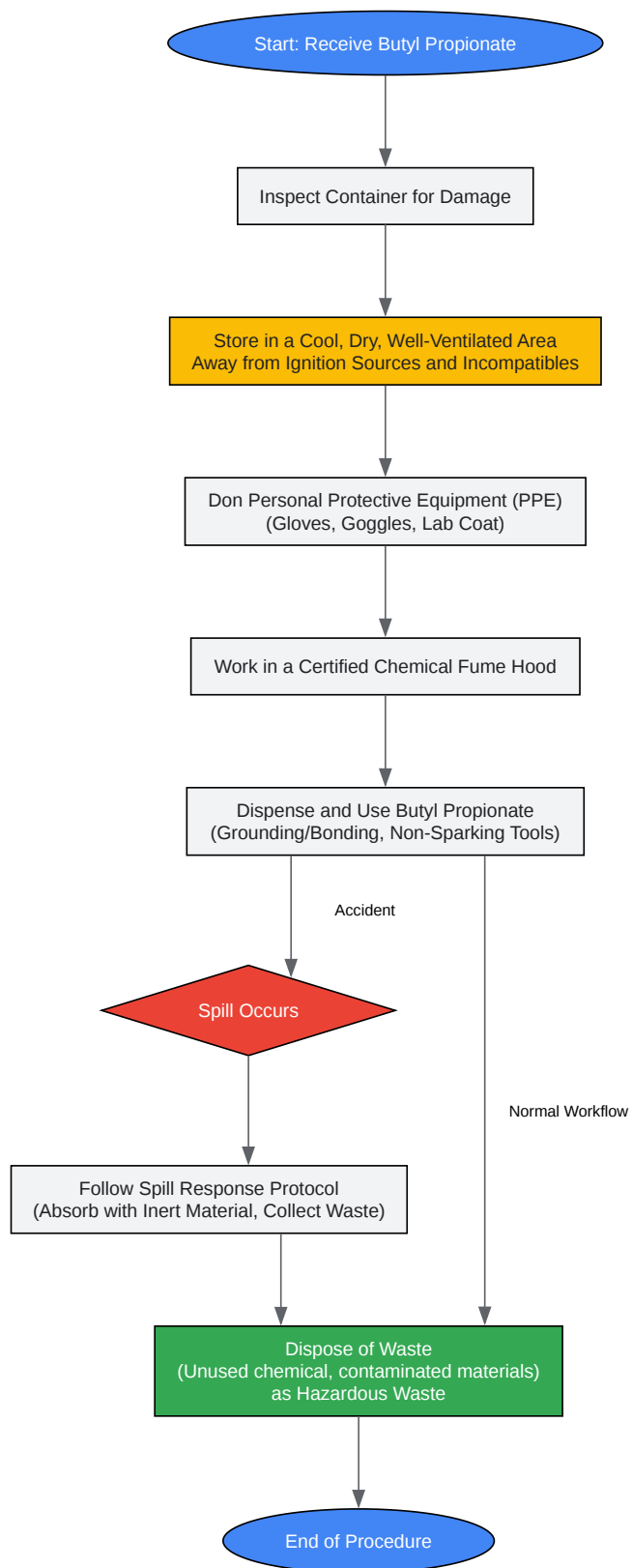
Procedure:

- Preparation: Set up the necessary glassware and stir plate inside a chemical fume hood. Ensure the fume hood is operating correctly.
- Dispensing Solute: Carefully weigh and add the desired amount of the compound to be dissolved into the glassware.
- Adding **Butyl Propionate**:
 - Following the general handling procedures (Section 2.1), measure the required volume of **butyl propionate**.
 - Slowly add the **butyl propionate** to the glassware containing the solute.
- Dissolution:
 - Place the glassware on the stir plate and add a stir bar.
 - Begin stirring to facilitate the dissolution of the compound. Gentle heating may be applied if necessary, but extreme caution must be taken to stay well below the flashpoint of **butyl propionate** and to avoid any potential ignition sources.
- Use of Solution: Once the solute is fully dissolved, the solution is ready for its intended use in the subsequent experimental steps.

- Post-Procedure:
 - All glassware that has come into contact with **butyl propionate** should be cleaned appropriately or disposed of as hazardous waste.
 - Any unused solution should be stored in a tightly sealed and properly labeled container, following the storage guidelines in Section 2.1.
 - Dispose of waste **butyl propionate** and solutions containing it as hazardous waste.[\[9\]](#)[\[13\]](#)

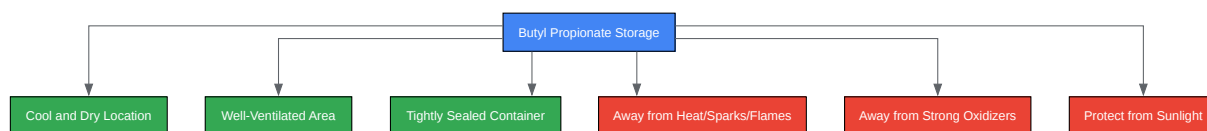
Visualized Workflows

The following diagrams illustrate key procedural workflows for the safe handling of **butyl propionate**.



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Caption: Workflow for Safe Handling of **Butyl Propionate**.



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Caption: Key Storage Requirements for **Butyl Propionate**.

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